

chemical properties and stability of D-2- Phosphoglyceric acid

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Compound of Interest

Compound Name: *D-2-Phosphoglyceric acid*

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An In-depth Technical Guide to **D-2-Phosphoglyceric Acid**: Chemical Properties and Stability

For researchers, scientists, and professionals in drug development, a thorough understanding of key metabolic intermediates is crucial. **D-2-Phosphoglyceric acid** (2-PGA), a central molecule in glycolysis, serves not only as a critical component of cellular energy metabolism but also as a potential biomarker for monitoring metabolic states.^[1] This technical guide provides a comprehensive overview of the chemical properties and stability of **D-2-Phosphoglyceric acid**, complete with data tables, experimental protocols, and pathway visualizations.

Chemical Properties of D-2-Phosphoglyceric Acid

D-2-Phosphoglyceric acid is a sugar acid derivative, specifically a glyceric acid, that plays a pivotal role as the substrate in the ninth step of glycolysis.^{[2][3][4]} Its chemical structure and properties are fundamental to its biological function.

Below is a summary of its key quantitative properties, compiled from various chemical databases.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₇ O ₇ P	[2][5]
Average Molecular Weight	186.06 g/mol	[2][5]
Monoisotopic Molecular Weight	185.99293956 Da	[5]
IUPAC Name	(2R)-3-hydroxy-2-(phosphonoxy)propanoic acid	[5]
Water Solubility	20.3 mg/mL	[2][3]
logP (Octanol-Water Partition Coefficient)	-2.2 (ALOGPS), -1.6 (ChemAxon), -2.6 (PubChem)	[2][3][5]
pKa (Strongest Acidic)	0.81	[2][3]
Physiological Charge	-3	[2][3]
Polar Surface Area	124.29 Å ²	[2][3][5]
Hydrogen Bond Donor Count	4	[2][3]
Hydrogen Bond Acceptor Count	6	[2][3]
Storage Temperature	-20°C	[6]

Stability Profile

The stability of **D-2-Phosphoglyceric acid** is a critical consideration for its extraction, handling, and analysis. Its degradation is influenced by temperature, pH, and enzymatic activity.

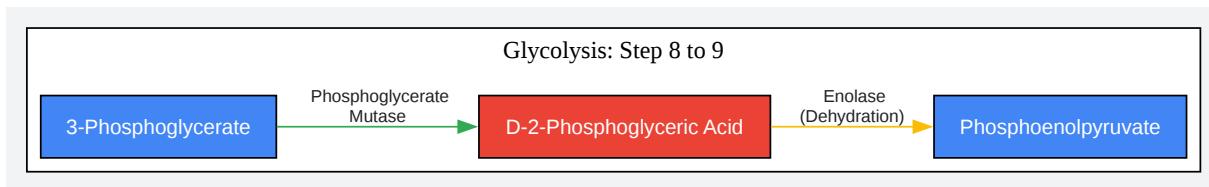
- Temperature Stability: To minimize both enzymatic and chemical degradation, it is crucial to maintain low temperatures during extraction and processing.[7] Centrifugation steps should be performed at refrigerated temperatures (e.g., 4°C).[7] While short-term exposure to high temperatures (e.g., 95°C in 75% ethanol) can be used for metabolite extraction, samples must be cooled on ice immediately after to prevent degradation.[7] For long-term preservation, dried extracts should be stored at -80°C.[7]

- **pH Stability:** The pH of extraction solvents can significantly impact the stability of phosphorylated compounds like 2-PGA.^[7] Acidic conditions are often employed to aid in protein precipitation, which can help stabilize these metabolites.^[7] However, the presence of specific enzymes, such as 2-phosphoglycerate phosphatase which has a pH optimum of 5.5, indicates that 2-PGA can be enzymatically degraded under mildly acidic conditions.^[8] Therefore, the optimal pH for stability should be determined empirically for any given experimental system.
- **Enzymatic Stability:** As an intermediate in major metabolic pathways, 2-PGA is a substrate for several enzymes. Its conversion to phosphoenolpyruvate is catalyzed by enolase, while phosphoglycerate mutase mediates the interconversion between 2-PGA and 3-PGA.^{[9][10]} ^[11] The presence of phosphatases can also lead to its dephosphorylation.^[8] Therefore, rapid quenching of metabolic activity is a critical first step in any analytical protocol.

Role in Metabolic Pathways

D-2-Phosphoglyceric acid is a key intermediate in the central energy-yielding pathway of glycolysis and is also involved in other biosynthetic pathways.^{[1][12]}

The primary role of 2-PGA is in the glycolytic pathway, where it is formed from D-3-Phosphoglyceric acid in a reaction catalyzed by phosphoglycerate mutase. Subsequently, the enzyme enolase catalyzes the dehydration of 2-PGA to form the high-energy compound phosphoenolpyruvate (PEP).^{[2][4][13]} This reaction is a crucial step that sets up the final substrate-level phosphorylation in glycolysis to generate ATP.



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Core reaction of **D-2-Phosphoglyceric acid** in the glycolytic pathway.

Experimental Protocols

Accurate quantification and analysis of **D-2-Phosphoglyceric acid** require meticulous sample handling and extraction to preserve its in-vivo state. The following is a generalized protocol for the extraction and stability analysis of 2-PGA from cell cultures.

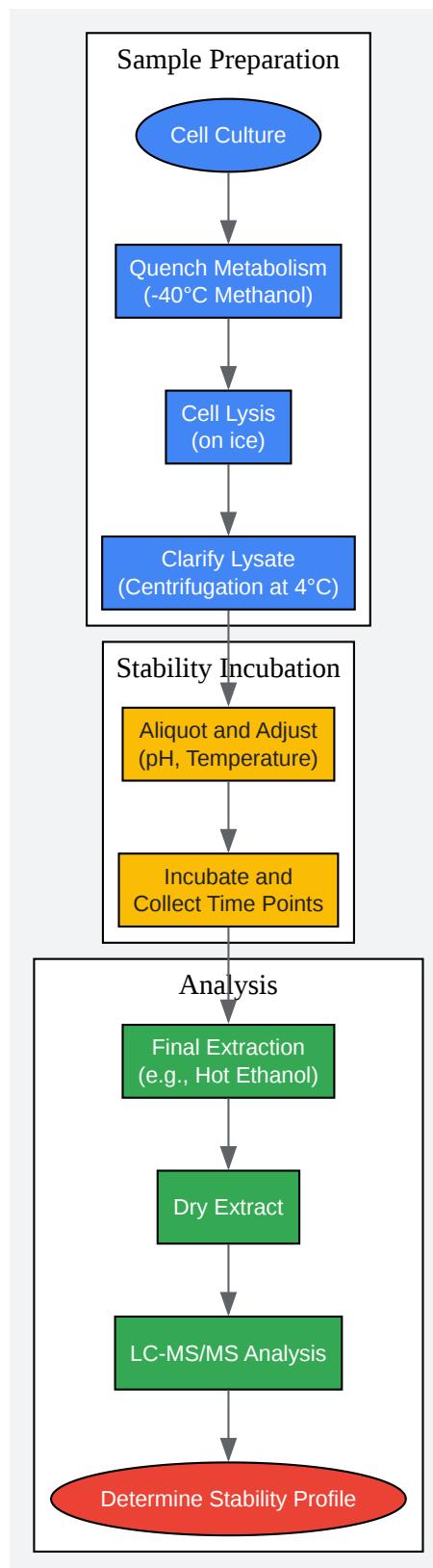
Objective: To assess the stability of **D-2-Phosphoglyceric acid** under various temperature and pH conditions.

Methodology:

- **Sample Preparation:**
 - Culture cells to the desired density.
 - Prepare incubation buffers at various pH values (e.g., pH 5.0, 7.4, 8.5) using appropriate buffer systems.
 - Prepare quenching solution: 60% methanol, pre-chilled to -40°C.
- **Metabolism Quenching and Cell Lysis:**
 - Rapidly harvest cells by centrifugation at 4°C.
 - Remove the supernatant and immediately add the pre-chilled quenching solution to the cell pellet to halt enzymatic activity.
 - Lyse cells using sonication or bead beating, ensuring the sample remains on ice.
- **Incubation for Stability Testing:**
 - Centrifuge the cell lysate at high speed (e.g., >12,000 x g) at 4°C to pellet cell debris.
 - Divide the supernatant (containing 2-PGA) into aliquots.
 - Adjust the pH of aliquots using the prepared incubation buffers.
 - Incubate aliquots at different temperatures (e.g., 4°C, 25°C, 37°C).

- Collect time points (e.g., 0, 1, 2, 4, 8 hours) by transferring a portion of the incubating sample to a new tube and immediately freezing it in liquid nitrogen.
- Extraction for Analysis:
 - For each time point, perform a final extraction. A common method involves hot ethanol:
 - Add pre-heated 75% ethanol (95°C) to the sample.[7]
 - Incubate for 3-5 minutes at 95°C.[7]
 - Immediately cool the sample on ice.[7]
 - Centrifuge at high speed at 4°C to pellet any precipitates.[7]
- Sample Analysis:
 - Collect the supernatant.
 - Dry the supernatant completely using a vacuum evaporator.[7]
 - Reconstitute the dried extract in a solvent compatible with the analytical platform (e.g., water or a specific mobile phase for LC-MS).
 - Analyze the concentration of **D-2-Phosphoglyceric acid** using a validated method, such as Liquid Chromatography-Mass Spectrometry (LC-MS/MS) or Gas Chromatography-Mass Spectrometry (GC-MS).[5]
 - Plot the concentration of 2-PGA against time for each condition to determine its stability profile.

The workflow for this stability assessment is visualized below.

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Experimental workflow for assessing **D-2-Phosphoglyceric acid** stability.

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